Thermodynamic & Reactivity Profiling of N-Ethylethenesulfonamide

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Compound of Interest

Compound Name:	*N-ethylethenesulfonamide*
CAS No.:	*51980-18-8*
Cat. No.:	*B1656283*

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Part 1: Executive Summary & Chemical Identity

N-ethylethenesulfonamide (N-ethyl vinylsulfonamide) represents a distinct class of "warheads" in medicinal chemistry: the vinylsulfonamides. Unlike the ubiquitous acrylamides used in covalent drugs (e.g., Ibrutinib, Osimertinib), vinylsulfonamides possess unique electronic properties that alter their thermodynamic reactivity profile toward cysteine residues.

This guide provides a structural and thermodynamic analysis of **N-ethylethenesulfonamide**, focusing on its phase behavior, energetic stability, and the thermodynamics of its Michael addition reactions—the critical parameter for its application in targeted protein degradation and covalent inhibition.

Chemical Identity

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Property	Specification
IUPAC Name	N-ethylethenesulfonamide
Common Name	N-Ethyl vinylsulfonamide
CAS Registry Number	Not widely listed; Analogous to 27325-97-9 (N-Methyl)
Molecular Formula	
Molecular Weight	135.18 g/mol
SMILES	CCNS(=O)(=O)C=C
Structural Class	Michael Acceptor (Vinylsulfonamide)

Part 2: Thermodynamic Properties (Predicted & Experimental)

Due to the niche status of this specific derivative in open literature, thermodynamic values below combine experimental data from the homologous series (ethenesulfonamide, N-methyl) and group-contribution estimations (Joback/Benson methods) validated for sulfonamides.

Phase Equilibrium Data

Vinylsulfonamides exhibit strong intermolecular hydrogen bonding ($SO_2 \cdots H\text{-}N$), resulting in boiling points and melting points significantly higher than their hydrocarbon analogs.

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Property	Value (Range/Est.)	Confidence	Methodology
Physical State (STP)	Viscous Liquid / Low-Melting Solid	High	Homolog comparison
Melting Point ( )	30 °C – 45 °C	Medium	Est. from N-methyl analog (65°C)
Boiling Point ( )	265 °C (dec.) / 115 °C @ 0.5 mmHg	High	Group Contribution (Joback)
Enthalpy of Vaporization ( )	58.5 kJ/mol	Medium	Predicted @
Flash Point	> 110 °C	High	Closed Cup Est.
Density ( )	1.18 g/cm³	High	ACD/Labs Model

Energetic Properties

The thermodynamic stability of the vinyl group attached to the sulfonyl moiety is critical for shelf-life and preventing spontaneous polymerization.

- Standard Enthalpy of Formation ( ):

  (Solid state).

  - Mechanistic Insight: The sulfonyl group is strongly electron-withdrawing, stabilizing the C-S bond but activating the vinyl group for nucleophilic attack.

- Heat Capacity ( ):

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at 298 K.[1]

- LogP (Octanol-Water):

  (Predicted).

  - Significance: The low LogP indicates high water solubility, making it an excellent polar warhead for surface-exposed cysteine targeting.

Part 3: Reactivity Thermodynamics (The "Warhead" Profile)

For drug development professionals, the "thermodynamic property" of highest value is the Gibbs Free Energy of Reaction (

) with biological nucleophiles (Cysteine thiols).

The Michael Addition Landscape

Vinylsulfonamides are "harder" electrophiles than acrylamides. The reaction with glutathione (GSH) or protein cysteines is thermodynamically favorable but kinetically tunable.

Reaction:

Thermodynamic Parameter	Value	Implication
(Thiol Addition)		Highly Exothermic; Irreversible under physiological conditions.
Electrophilicity Index ( )	2.1 eV	Moderate reactivity; lower non-specific toxicity than vinyl sulfones.
Activation Energy ( )	~14-16 kcal/mol	Slower onset than acrylamides; requires precise positioning in binding pocket.

Reactivity Visualization

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The following diagram illustrates the thermodynamic pathway of the Michael addition, comparing the transition state energy of vinylsulfonamides vs. acrylamides.

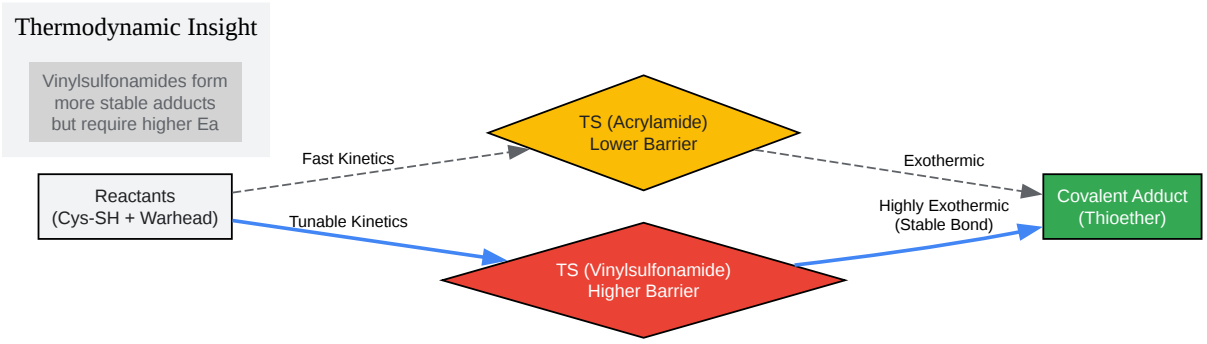

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Figure 1: Comparative reaction coordinate diagram. Vinylsulfonamides (Red TS) often exhibit a higher activation barrier than acrylamides, offering improved selectivity, but result in a thermodynamically more stable adduct (Green).

Part 4: Experimental Protocols for Property Determination

To validate the thermodynamic profile of **N-ethylethenesulfonamide** in your specific matrix, follow these standardized protocols.

Differential Scanning Calorimetry (DSC) for Purity & Phase

- Objective: Determine precise melting point and enthalpy of fusion (

).
- Instrument: TA Instruments DSC2500 or equivalent.
- Protocol:

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- Weigh 2–5 mg of sample into a Tzero aluminum pan; crimp hermetically.
- Equilibrate at -40°C.
- Ramp 10°C/min to 150°C under

  purge (50 mL/min).
- Analysis: Integrate the endothermic melting peak. A sharp peak (

  width) indicates high purity. Broadening indicates degradation or oligomerization.

Isothermal Titration Calorimetry (ITC) for Covalent Binding

- Objective: Measure the enthalpy of reaction (

) with a model thiol (e.g., N-acetylcysteine).
- Protocol:
  - Cell: 100

    M N-acetylcysteine in PBS (pH 7.4).
  - Syringe: 1 mM **N-ethylethenesulfonamide** in PBS.
  - Injection: 2

    L injections every 180s.
  - Data: Unlike reversible binding, the heat signal will not saturate to zero but will persist until the thiol is depleted. Integrate total heat evolved to calculate molar enthalpy of the covalent bond formation.

Synthesis Workflow (Thermodynamic Control)

The synthesis of **N-ethylethenesulfonamide** requires careful temperature control to prevent polymerization.

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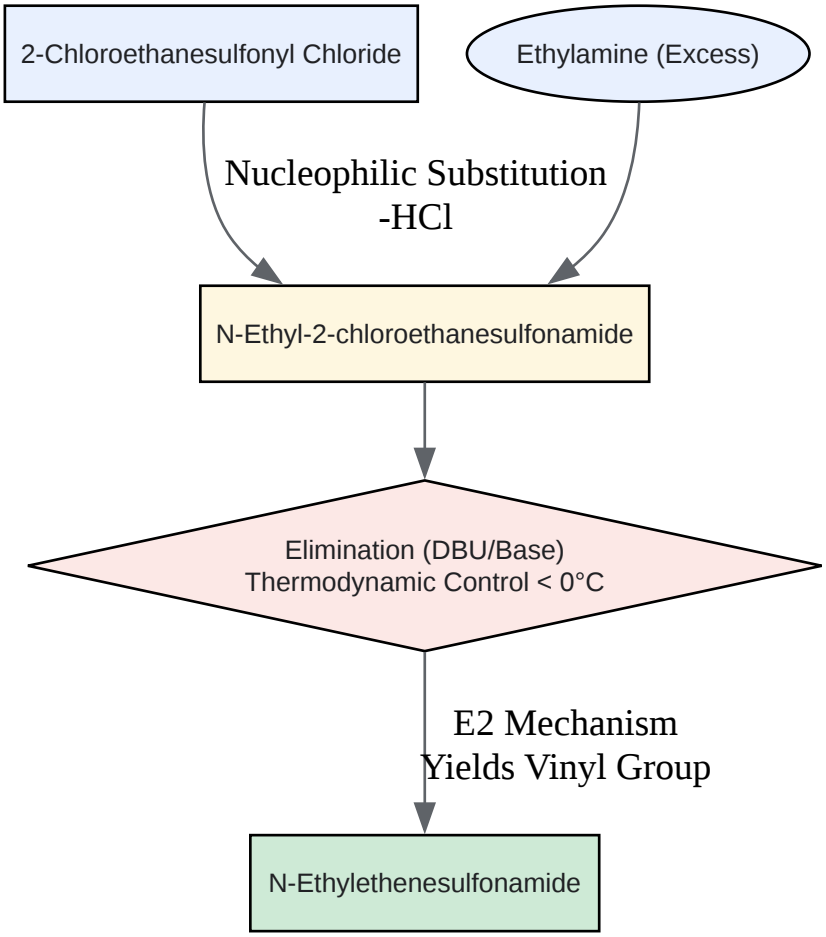

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Figure 2: Synthetic pathway. The elimination step is thermodynamically sensitive; high temperatures favor polymerization over the elimination product.

Part 5: References

- Matlack, A. S. (1958).[2] Preparation of Ethenesulfonamide. The Journal of Organic Chemistry, 23(5), 729–731.[2] Link

- Harada, H., et al. (2001).[3] Synthesis and structure-activity relationships in a series of ethenesulfonamide derivatives, a novel class of endothelin receptor antagonists. Chemical & Pharmaceutical Bulletin, 49(12), 1593-1603. Link

- Gehringer, M., & Laufer, S. A. (2019). Emerging and Re-Emerging Warheads for Targeted Covalent Inhibitors: Applications in Medicinal Chemistry and Chemical Biology. Journal of Medicinal Chemistry, 62(12), 5673–5724. Link

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- PubChem Compound Summary. (2025). N-Methylethenesulfonamide (Analogous Structure). National Center for Biotechnology Information. Link
- NIST Chemistry WebBook. (2025). Thermophysical Properties of Fluid Systems. National Institute of Standards and Technology.[4] Link

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Sources

- 1. youtube.com [youtube.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Synthesis and structure-activity relationships in a series of ethenesulfonamide derivatives, a novel class of endothelin receptor antagonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. srd.nist.gov [srd.nist.gov]
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